

how to prepare Ldha-IN-3 stock solution in DMSO

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Compound of Interest

Compound Name: Ldha-IN-3

Cat. No.: B10829449

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Application Notes and Protocols for LDHA-IN-3

For Researchers, Scientists, and Drug Development Professionals

Introduction

LDHA-IN-3 is a potent and noncompetitive inhibitor of Lactate Dehydrogenase A (LDHA), a key enzyme in anaerobic glycolysis.^{[1][2]} Elevated LDHA activity is a characteristic of many cancer cells, contributing to the Warburg effect, a phenomenon where cancer cells predominantly produce energy through glycolysis followed by lactic acid fermentation, even in the presence of ample oxygen. By inhibiting LDHA, **LDHA-IN-3** disrupts this metabolic pathway, leading to reduced lactate production and the induction of mitochondria-mediated apoptosis in cancer cells. These characteristics make **LDHA-IN-3** a valuable tool for cancer research and a potential therapeutic agent.

This document provides a detailed protocol for the preparation of **LDHA-IN-3** stock solutions in Dimethyl Sulfoxide (DMSO), along with essential data for its use in experimental settings.

Quantitative Data Summary

The following table summarizes the key quantitative data for **LDHA-IN-3**.

Property	Value	Reference
Molecular Weight	301.17 g/mol	[1][2]
Appearance	White to off-white solid	[3]
Solubility in DMSO	60 - 100 mg/mL (199.22 - 332.04 mM)	[1][2][4]
Storage of Powder	-20°C for up to 3 years	[1][3]
Storage of Stock Solution	-20°C for up to 1 month; -80°C for up to 6 months	[1][3]
In Vitro Concentration Range	0 - 500 µM (for cytotoxic effects)	[3]
In Vivo Concentration Range	10 - 200 mg/kg (oral); 1 - 100 mg/kg (intravenous)	[5]

Experimental Protocols

Protocol for Preparing a 10 mM LDHA-IN-3 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **LDHA-IN-3** in DMSO, a common starting concentration for in vitro experiments.

Materials:

- **LDHA-IN-3** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, amber or foil-wrapped microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)

- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

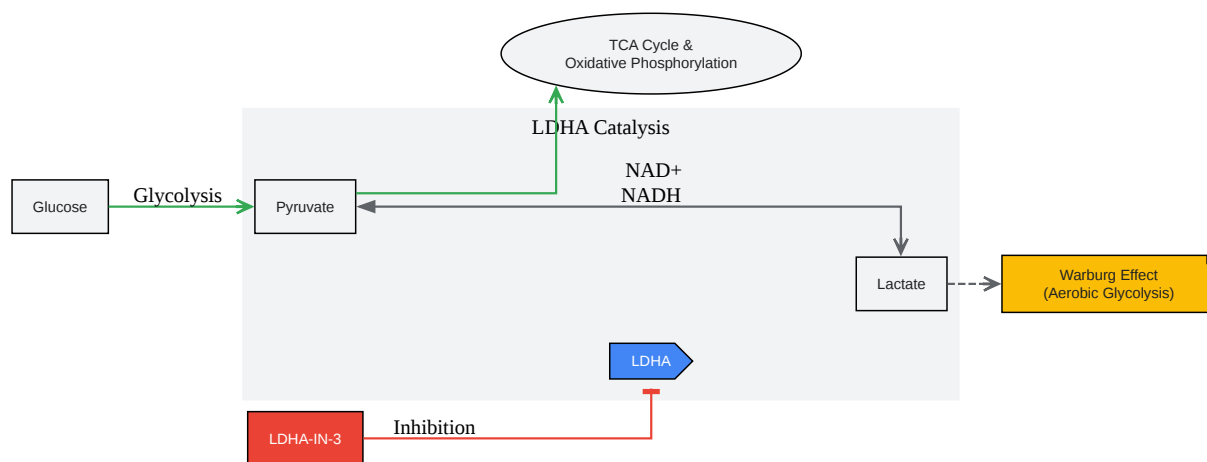
- Pre-weighing Preparation: Before opening, bring the vial of **LDHA-IN-3** powder to room temperature to prevent condensation of moisture.
- Weighing **LDHA-IN-3**: Carefully weigh out 3.01 mg of **LDHA-IN-3** powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube.
 - Calculation:
 - Desired Concentration (M) = 10 mM = 0.01 mol/L
 - Molecular Weight (MW) = 301.17 g/mol
 - Desired Volume (V) = 1 mL = 0.001 L
 - Mass (g) = $M \times MW \times V = 0.01 \text{ mol/L} \times 301.17 \text{ g/mol} \times 0.001 \text{ L} = 0.0030117 \text{ g} = 3.01 \text{ mg}$
- Adding DMSO: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **LDHA-IN-3** powder. It is crucial to use fresh, anhydrous DMSO as it is hygroscopic and absorbed water can affect the solubility and stability of the compound.[\[1\]](#)[\[4\]](#)[\[6\]](#)
- Dissolution: Tightly cap the tube and vortex thoroughly for at least 2 minutes to dissolve the compound.
- Aiding Dissolution (if necessary): If the compound does not fully dissolve, sonicate the tube in a water bath for 5-10 minutes or gently warm the solution to 37°C. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile, amber or foil-wrapped microcentrifuge tubes.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[1\]](#)[\[3\]](#) When ready to use, thaw a single aliquot at room temperature.

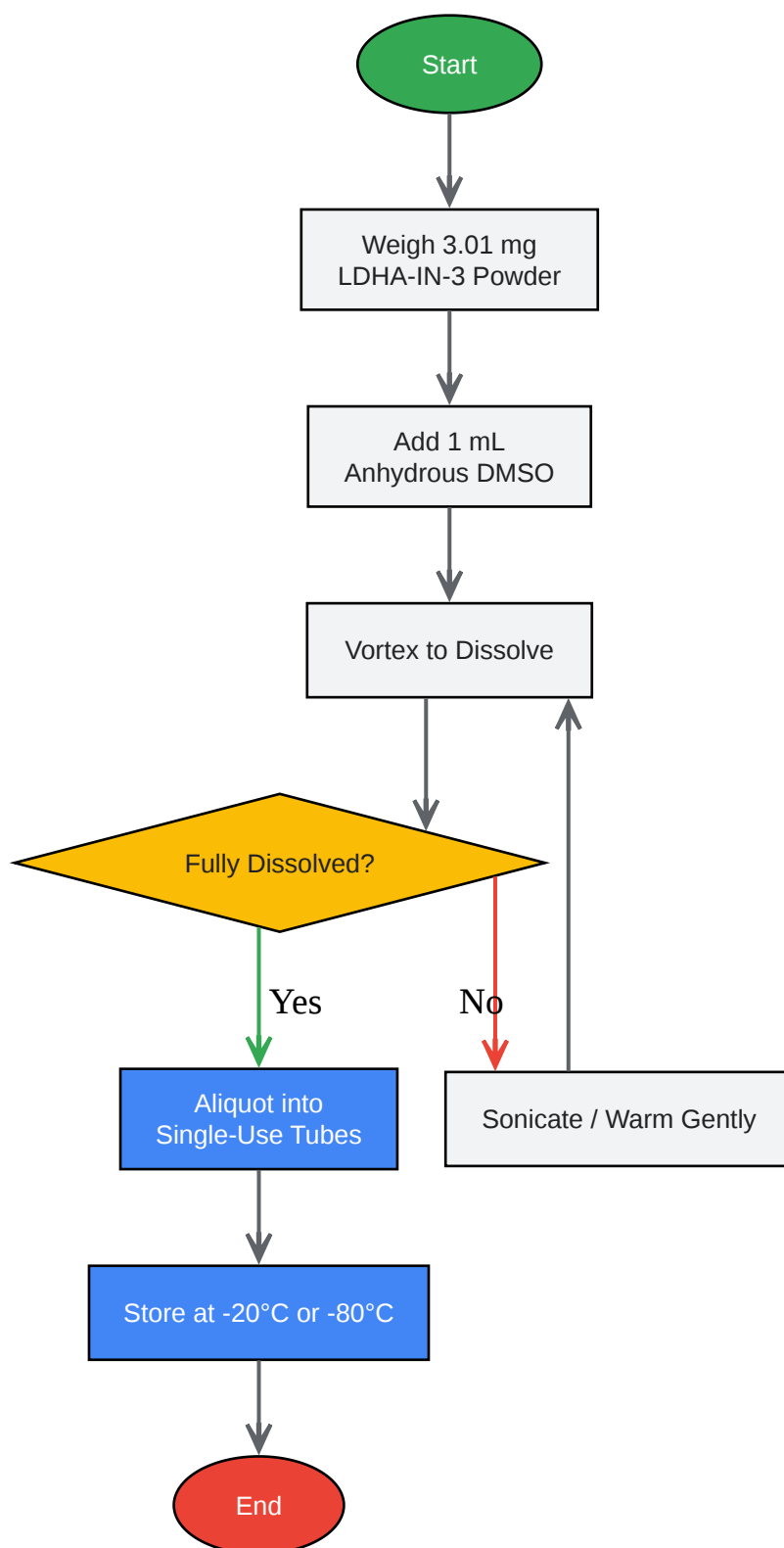
Important Considerations:

- **DMSO Concentration in Assays:** When preparing working solutions for cell-based assays, ensure the final concentration of DMSO is low (typically <0.5%) to avoid solvent-induced cytotoxicity.^[7]
- **Precipitation in Aqueous Solutions:** **LDHA-IN-3** is poorly soluble in aqueous solutions. When diluting the DMSO stock solution into aqueous media, do so dropwise while vortexing to minimize precipitation. If precipitation occurs, further dilution in the aqueous medium may be necessary.

Visualizations

Signaling Pathway





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